

Application Notes and Protocols: Automated Serum Calcium Analysis Using Glyoxalbis(2-hydroxyanil)

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Compound of Interest

Compound Name: Glyoxalbis(2-hydroxyanil)

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Introduction

Glyoxalbis(2-hydroxyanil), also known as GBHA, is a colorimetric reagent widely used for the determination of calcium concentrations in biological samples, including serum.^{[1][2][3][4]} This method is valued for its simplicity, precision, and adaptability to automated analysis platforms.^{[1][2][3]} The underlying principle involves the formation of a colored complex between calcium ions and GBHA in an alkaline environment, with the intensity of the color being directly proportional to the calcium concentration. This document provides detailed protocols and application notes for the automated analysis of serum calcium using GBHA, tailored for use in research and drug development settings.

Principle of the Method

In an alkaline solution, **glyoxalbis(2-hydroxyanil)** reacts with calcium ions to form a red-colored complex.^[5] The absorbance of this complex is measured spectrophotometrically at a specific wavelength to determine the total calcium concentration in the serum sample. The reaction is rapid and specific, making it suitable for high-throughput automated analysis.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the automated serum calcium analysis using **Glyoxalbis(2-hydroxyanil)**.

Table 1: Reagent Composition and Preparation

Reagent	Components	Concentration/Preparation
Glyoxalbis(2-hydroxyanil) (GBHA) Solution	Glyoxalbis(2-hydroxyanil), Absolute Methanol	Dissolve 600 mg of GBHA in 1000 ml of absolute methanol. Store in an amber bottle.[6]
Buffer Solution (pH 12.6)	Sodium Hydroxide, Sodium Tetraborate ($\text{Na}_2\text{B}_4\text{O}_7 \cdot 10\text{H}_2\text{O}$), Deionized Distilled Water	Dissolve 10 gm of sodium hydroxide and 10 gm of sodium tetraborate in deionized distilled water and dilute to 1000 ml.[6]
Solvent Solution	Methanol, Acetone	Mix 9 parts of methanol with 1 part of acetone.[6]
Calcium Stock Standard	Calcium Carbonate, 1 N Hydrochloric Acid, Deionized Distilled Water	Dissolve 1.001 gm of calcium carbonate in 25 ml of 1 N HCl and dilute to 1 L with deionized distilled water to achieve a concentration of 40 mg/100 ml. [6]
Calcium Working Standards	Calcium Stock Standard, Deionized Distilled Water	Prepare by appropriate dilutions of the stock solution to achieve concentrations of 5, 10, 20, 30, and 40 mg/100 ml. [6]

Table 2: Automated Analyzer Parameters

Parameter	Value
Sampling Rate	30 samples per hour[6]
Wavelength for Absorbance Reading	550 mμ[6]
Flow Cell Light Path	15 mm[6]
Diluted Sample Flow Rate	80 ml/hour[6]
Buffer Solution Flow Rate	80 ml/hour[6]
GBHA Solution Flow Rate	70 ml/hour[6]
Solvent Solution Flow Rate	90 ml/hour[6]

Experimental Protocols

This section details the methodology for the automated analysis of serum calcium using the **Glyoxalbis(2-hydroxyanil)** method.

Reagent Preparation

- 0.060% (w/v) **Glyoxalbis(2-hydroxyanil)** (GBHA) Solution: Dissolve 600 mg of **Glyoxalbis(2-hydroxyanil)** in 1000 ml of absolute methanol. Store the solution in an amber bottle. This solution is stable for at least one month.[6]
- Buffer Solution (pH 12.6): Dissolve 10 gm of sodium hydroxide and 10 gm of sodium tetraborate ($\text{Na}_2\text{B}_4\text{O}_7 \cdot 10\text{H}_2\text{O}$) in deionized distilled water and dilute to a final volume of 1000 ml.[6]
- Solvent Solution: Mix 9 parts of absolute methanol with 1 part of acetone.[6]
- Calcium Stock Standard (40 mg/100 ml): Accurately weigh 1.001 gm of calcium carbonate and dissolve it in 25 ml of 1 N hydrochloric acid. Dilute the solution to 1 liter with deionized distilled water.[6]
- Calcium Working Standards: Prepare working standards by diluting the calcium stock standard with deionized distilled water to obtain concentrations of 5, 10, 20, 30, and 40 mg/100 ml.[6]

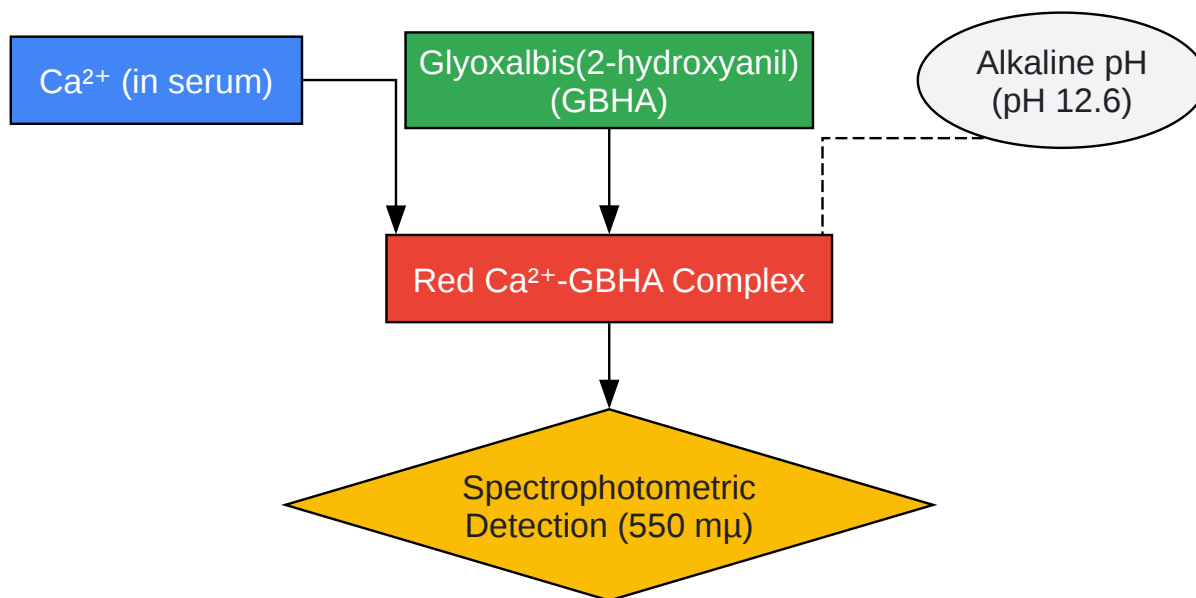
Automated Analysis Procedure

The following protocol is adapted for an AutoAnalyzer system.

- **System Setup:** Assemble the AutoAnalyzer components including a Sampler II, a two-speed proportioning pump, a colorimeter with a 15-mm light path flow cell and 550-m μ filters, a recorder, and a manifold as per the manufacturer's instructions.
- **Initial Calibration:** Adjust the colorimeter to zero absorbance using deionized distilled water. The reagent absorbance with a freshly prepared GBHA solution should be approximately 0.05.^[6] Before starting the sample run, re-establish the reagent baseline at zero.
- **Sample Loading:** Aspirate the serum samples from 1.5-ml microsampling cups.
- **Automated Reaction and Measurement:**
 - The sample is segmented with air and mixed with deionized distilled water.
 - The diluted sample is then mixed with the borate buffer.^[6]
 - The GBHA and solvent solutions are added to the mixture.
 - The resulting colored solution passes through the colorimeter for absorbance measurement at 550 m μ .
- **Data Acquisition:** Record the absorbance values for each sample and standard.
- **Wash Cycle:** To prevent carry-over, intersperse a wash cup with deionized distilled water between each sample cup.^[6]
- **Calculation:** Construct a standard curve by plotting the absorbance values of the calcium working standards against their known concentrations. Determine the calcium concentration in the serum samples by interpolating their absorbance values on the standard curve.

Visualizations

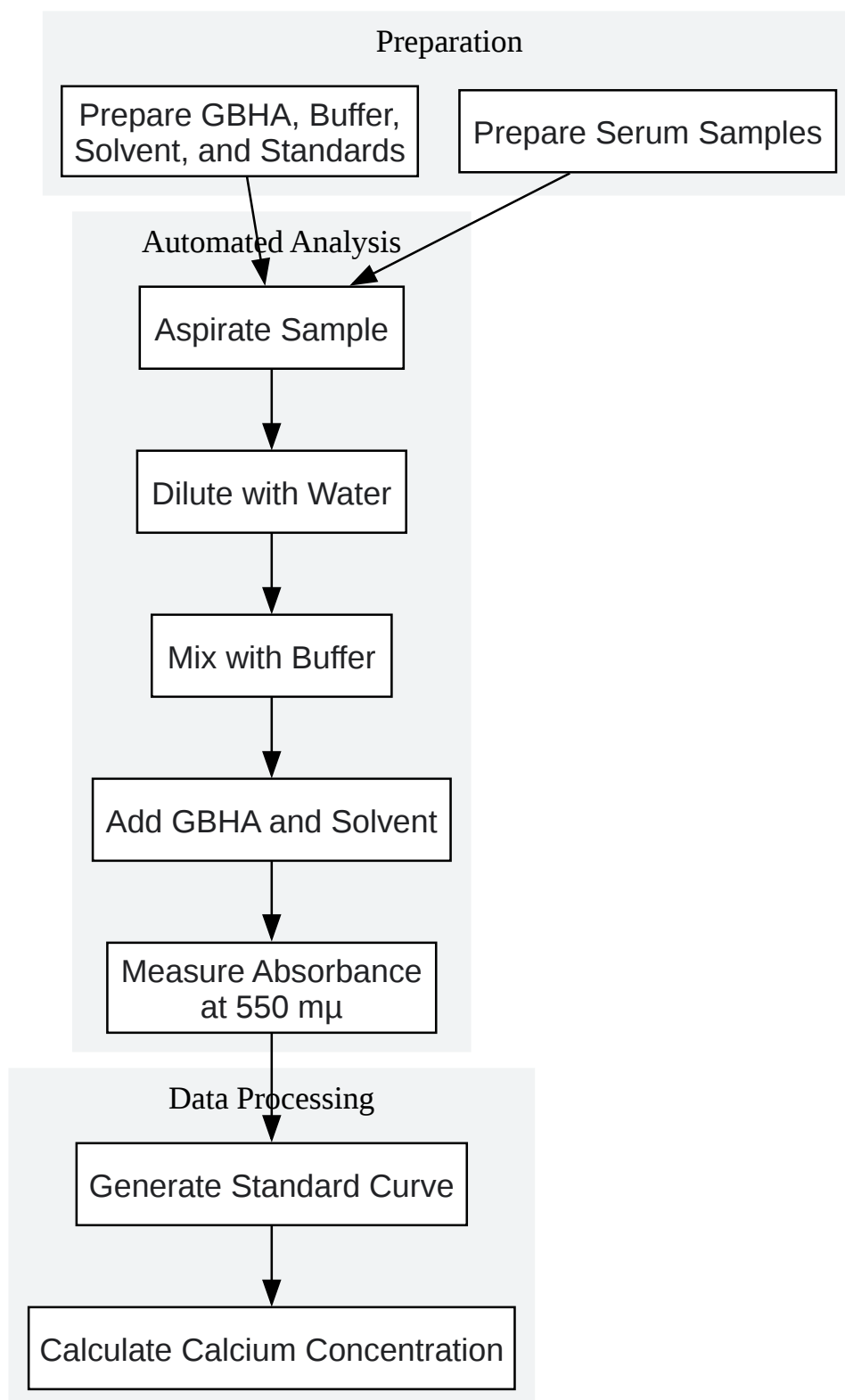
Signaling Pathway of Calcium-GBHA Complex Formation



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Caption: Reaction of Calcium with GBHA.

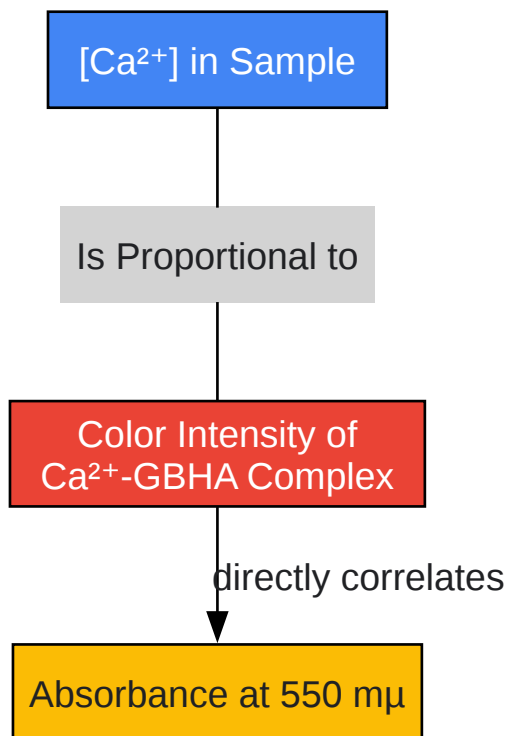
Experimental Workflow for Automated Serum Calcium Analysis



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Caption: Automated analysis workflow.

Logical Relationship of the Assay Principle



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Caption: Assay principle logic diagram.

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